

Advanced Application Note: 2-Methyltetradecane as a Tribological Model & Analytical Standard

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Compound of Interest

Compound Name: 2-Methyltetradecane

CAS No.: 1560-95-8

Cat. No.: B074470

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Executive Summary

2-Methyltetradecane (CAS: 1560-95-8) is a high-purity branched alkane (isoparaffin) utilized primarily as a reference standard in tribology and pharmaceutical analytics.^{[1][2]} Unlike bulk industrial lubricants, its value lies in its specific molecular architecture—a single methyl branch on a C14 backbone.^[1]

This architecture disrupts crystalline packing, lowering the melting point to -8.3°C (compared to $+9.9^{\circ}\text{C}$ for its linear isomer, n-pentadecane), making it the "Gold Standard" model for studying Cold Flow properties and Elastohydrodynamic Lubrication (EHL) mechanisms in synthetic base oils (PAOs).^[1]

For drug development professionals, **2-Methyltetradecane** serves as a critical analytical marker for detecting machinery lubricant contamination (C13-C16 isoparaffins) in high-throughput screening environments.^[1]

Part 1: Physical & Chemical Profile

Comparison of **2-Methyltetradecane** against its linear isomer demonstrating the "Branching Effect."

Property	2-Methyltetradecane (Branched)	n-Pentadecane (Linear)	Significance in Lubrication
Molecular Formula			Isomers with identical mass.[1]
CAS Number	1560-95-8	629-62-9	Unique identifier for procurement.[1]
Melting Point	-8.3°C	+9.9°C	Branching prevents stacking, ensuring liquidity at low temps. [1]
Boiling Point	~261.6°C	270°C	High thermal stability for liquid phase retention.[1]
Density (20°C)	0.768 g/cm ³	0.769 g/cm ³	Standard density for hydrocarbon base oils.[1]
LogP (Lipophilicity)	~8.1	~8.2	Highly hydrophobic; integrates into lipid bilayers (bio-relevant). [1]

Part 2: Industrial Applications & Mechanisms[1][3]

Tribological Benchmarking (EHL Regime)

In the development of synthetic lubricants (Polyalphaolefins - PAOs), researchers must optimize the Viscosity-Pressure Coefficient. **2-Methyltetradecane** is used as a model fluid to quantify how steric hindrance affects "traction" (friction under high pressure).[1]

Mechanism: The methyl group at the C2 position creates a "molecular bump." [1] Under the extreme pressure of a gear contact (EHL regime), this bump prevents the molecules from sliding past each other too easily (increasing traction coefficient) compared to linear alkanes, but also prevents them from solidifying (waxing).[1]

Pharmaceutical Contamination Analysis

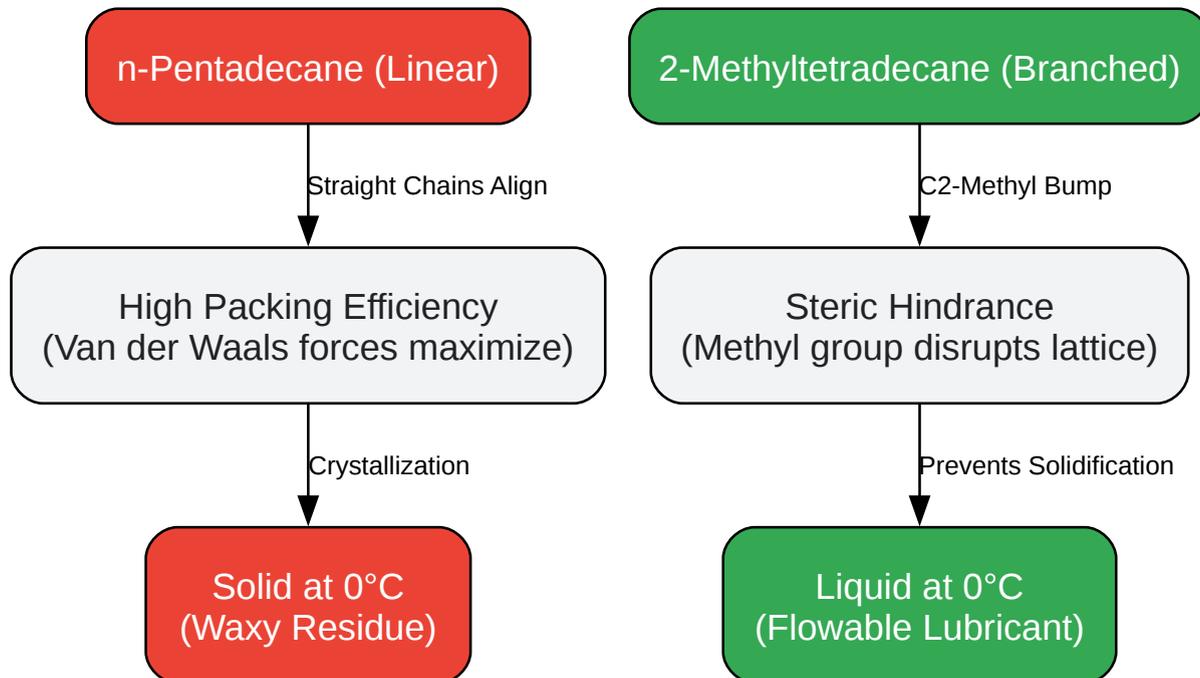
High-precision pharmaceutical machinery (e.g., tableting presses, encapsulation machines) utilizes "White Mineral Oils" or "Isoparaffins" as lubricants.[1] These are often mixtures of C13-C16 alkanes.[1]

- The Problem: Lubricant leakage can contaminate drug batches.[1]
- The Solution: **2-Methyltetradecane** is used as the Internal Standard (IS) in Gas Chromatography-Mass Spectrometry (GC-MS) to quantify the level of hydrocarbon contamination in drug products.[1]

Part 3: Visualization of Mechanisms

Diagram 1: The "Branching Effect" on Phase State

This diagram illustrates why **2-Methyltetradecane** remains liquid at sub-zero temperatures, a critical property for cold-start lubrication.[1]



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Caption: The C2-methyl group acts as a steric wedge, preventing the crystallization observed in linear alkanes and maintaining liquid lubricity at -8.3°C.

Part 4: Experimental Protocols

Protocol A: GC-MS Quantification of Lubricant Contamination

Objective: Detect trace levels of lubricant (using **2-Methyltetradecane** as a marker) in a pharmaceutical powder sample.[1]

Reagents:

- Analyte: Pharmaceutical Powder Sample (1g).
- Solvent: n-Hexane (HPLC Grade).[1]
- Standard: **2-Methyltetradecane** (>99% Purity, CAS 1560-95-8).[1][3]

Workflow:

- Standard Preparation: Dissolve 10 mg of **2-Methyltetradecane** in 100 mL n-Hexane to create a 100 ppm stock solution.
- Extraction:
 - Weigh 1.0 g of drug powder into a centrifuge tube.
 - Add 5 mL of n-Hexane.
 - Vortex for 2 minutes; Sonicate for 10 minutes.
 - Centrifuge at 4000 rpm for 5 minutes.
- Filtration: Transfer the supernatant through a 0.2 µm PTFE filter into a GC vial.
- GC-MS Setup:
 - Column: DB-5ms (30m x 0.25mm x 0.25µm).[1]

- Carrier Gas: Helium @ 1.0 mL/min.[1]
- Temp Program: 50°C (1 min)
10°C/min
280°C (hold 5 min).
- Detection: SIM mode (Target Ion: m/z 57, 71, 85 for alkanes).[1]
- Analysis: The **2-Methyltetradecane** peak typically elutes slightly before n-pentadecane.[1]
Use the peak area to calculate the concentration of total isoparaffins based on the response factor.

Protocol B: Elastohydrodynamic (EHL) Film Thickness Test

Objective: Measure the lubricating film formation of **2-Methyltetradecane** to validate molecular traction models.

Equipment: Mini-Traction Machine (MTM) with EHL Spacer Layer Imaging (SLIM).

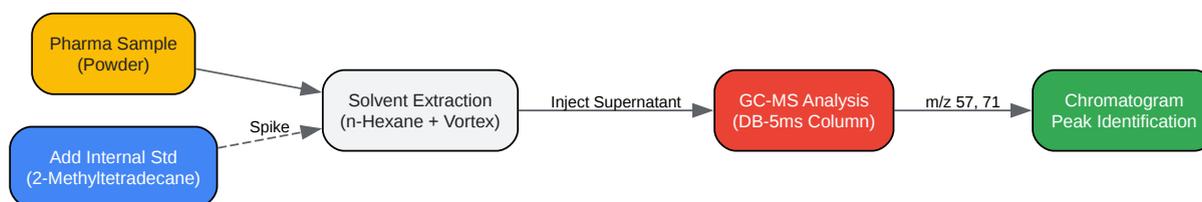
Workflow:

- Cleaning: Sonicate steel ball (AISI 52100) and glass disc in toluene, then isopropanol.[1]
- Loading: Inject 10 mL of pure **2-Methyltetradecane** into the reservoir.
- Conditioning: Heat reservoir to 40°C.
- Test Run:
 - Load: 20N (approx 1.0 GPa contact pressure).[1]
 - Speed Ramp: 3000 mm/s down to 10 mm/s.[1]
 - Slide-Roll Ratio (SRR): 50%.[1]

- Data Capture: Measure the interference fringe patterns to calculate film thickness (nm) at each speed step.
- Validation: Plot Speed () vs. Film Thickness (). **2-Methyltetradecane** should show a logarithmic decline in film thickness, maintaining >50nm film at high speeds despite low viscosity.[1]

Diagram 2: Analytical Workflow (GC-MS)

Visualizing the protocol for detecting lubricant contamination in pharma samples.



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Caption: Workflow for using **2-Methyltetradecane** as an internal standard to quantify lubricant residue in pharmaceutical products.

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